Advanced 13C NMR Analysis of 1,2-Dimethylcyclohexanol

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Compound of Interest

Compound Name:	*1,2-Dimethylcyclohexanol*
CAS No.:	*1333-45-5*
Cat. No.:	*B073200*

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Content Type: Technical Guide | Audience: Researchers, Medicinal Chemists, Spectroscopists[1]

Executive Summary

The stereochemical assignment of substituted cyclohexanols is a critical step in drug development, particularly when these motifs serve as pharmacophores or conformational locks. For **1,2-dimethylcyclohexanol**, the challenge lies in distinguishing between diastereomers (cis/trans) and determining the preferred chair conformation.

This guide moves beyond simple spectral matching. It establishes a self-validating protocol based on the

-gauche effect, allowing researchers to deduce stereochemistry from first principles even without reference spectra.[1] By analyzing the steric compression on

-carbons, you can definitively assign the axial or equatorial orientation of the methyl and hydroxyl groups.

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Structural & Stereochemical Context

1,2-Dimethylcyclohexanol possesses two chiral centers (C1 and C2).[1] However, in the context of NMR analysis, we focus on the relative diastereomeric relationships:

- C1 (Quaternary): Bonded to Methyl, Hydroxyl, C2, and C6.[1]
- C2 (Tertiary): Bonded to Methyl, Hydrogen, C1, and C3.[1]

The defining feature of the 13C spectrum is the conformational equilibrium. The observed chemical shift (

) is a population-weighted average of the contributing chair conformers.

The Isomers

We distinguish the isomers based on the relative orientation of the two methyl groups:

- Trans-**1,2-Dimethylcyclohexanol**: Methyls are on opposite faces.[1][2]
- Cis-**1,2-Dimethylcyclohexanol**: Methyls are on the same face.[1][2]

The Mechanistic Pillar: -Gauche Shielding

To interpret the spectrum, one must rely on the

-gauche effect (steric compression). This is the causal link between 3D structure and 1D chemical shift.

- Mechanism: When a substituent (e.g., -CH3 or -OH) is in an axial position, it creates a steric clash with the protons on the

  -carbons (3 bonds away).
- Spectral Consequence: This steric compression expands the electron cloud around the

  -carbon, increasing shielding and causing an upfield shift (lower ppm) by typically 4–6 ppm.
- Diagnostic Rule:

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- Equatorial Substituents: Minimal steric strain

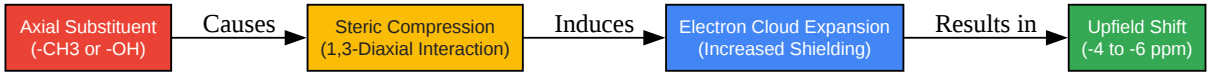
  Downfield signals.

- Axial Substituents: Significant steric strain

  Upfield signals (shielded).

Visualization of the Signaling Pathway

The following diagram illustrates the logical flow from steric interaction to spectral signal.



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Caption: The causal pathway of the

-gauche effect, linking axial stereochemistry to upfield NMR shifts.

Experimental Protocol

To ensure high-fidelity data suitable for subtle stereochemical discrimination, follow this optimized workflow.

Sample Preparation[1]

- Solvent:

  is standard (77.16 ppm reference).[1] For resolving overlapping peaks, use Benzene-d6 (

  ), which induces solvent-solute stacking shifts.[1]

- Concentration: 20–50 mg in 0.6 mL solvent. High concentrations can induce intermolecular H-bonding, shifting the C1 signal.[1]

Instrument Parameters (Recommended)

- Frequency: 100 MHz (for 13C) or higher to resolve methyl signals.

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- Pulse Sequence:zgpg30 (Power-gated decoupling).[1]
- Relaxation Delay (d1): Set to 2–5 seconds. The quaternary C1 relaxes slowly; insufficient d1 will suppress the C1 signal, hindering identification.
- Scans (NS): Minimum 512 scans for adequate S/N on quaternary carbons.

Spectral Analysis & Assignment Strategy

Step 1: Identify the Anchors (C1 and C2)

- C1 (Carbinol): The most downfield signal (approx. 70–75 ppm). It is quaternary (disappears in DEPT-135).[1]
- C2 (Methine): Typically 35–45 ppm.[1] It is a CH signal (positive in DEPT-135).[1]

Step 2: Analyze Methyl Shifts (The Stereochemical Probe)

The chemical shift of the methyl carbons is the primary indicator of their axial/equatorial status.

Methyl Orientation	Typical Chemical Shift ( )	Mechanistic Cause
Equatorial -CH3	20.0 – 28.0 ppm	Minimized steric interaction.[1]
Axial -CH3	15.0 – 19.0 ppm	-gauche shielding from ring protons.[1]

Step 3: Ring Carbon Analysis (The Validation)

Check the ring carbons (C3, C4, C5, C6) for "echoes" of the axial groups.

- If C1-Methyl is Axial: C3 and C5 will be shifted upfield (shielded).[1]
- If C2-Methyl is Axial: C4 and C6 will be shifted upfield.[1]

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Comparative Data Table: Isomer Differentiation

Note: Values are approximate ranges based on substituent additivity rules and cyclohexane derivatives.

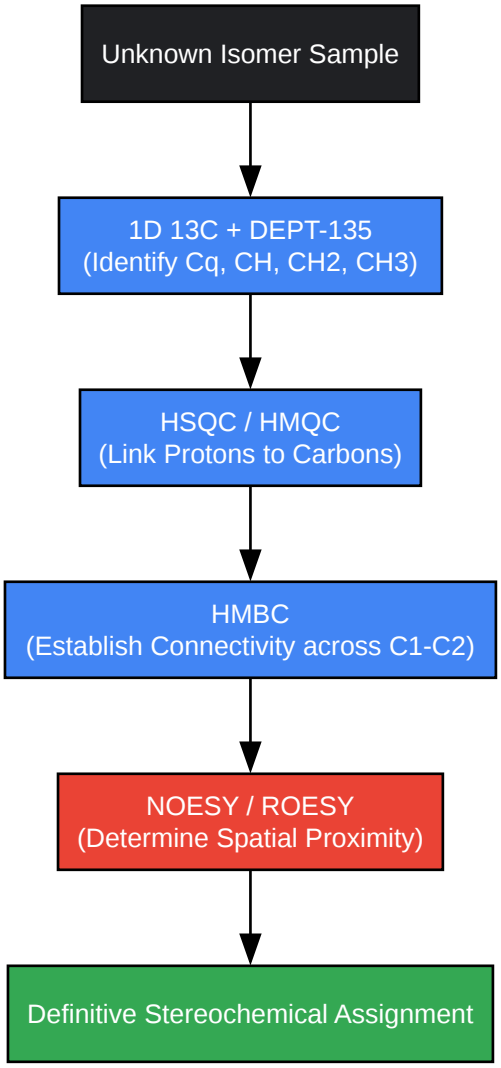
Carbon Environment	Trans-Isomer (Diequatorial)*	Cis-Isomer (Axial/Equatorial)**
C1-Me (Methyl)	~25–28 ppm (Equatorial)	~18–22 ppm (Axial contribution)
C2-Me (Methyl)	~18–20 ppm (Equatorial)	~16–18 ppm (Pseudo-axial)
C1 (Quaternary)	~72–75 ppm	~70–73 ppm
C3 / C5 (Ring)	Downfield (Normal)	Upfield (Shielded by Ax-Me)

*Assumes the stable conformer has both bulky groups (Me) equatorial. **The Cis isomer undergoes rapid ring flipping, averaging the signals, but the presence of an axial population pulls the average shift upfield.

Advanced Validation: 2D NMR Workflow

Do not rely solely on 1D shifts. Use the following 2D workflow to confirm connectivity and spatial proximity.

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Caption: Step-by-step NMR workflow for validating the stereochemistry of **1,2-dimethylcyclohexanol**.

Critical NOE Correlations

- Cis-Relationship: Strong NOE cross-peak between H-C2 and C1-Methyl (if methyls are cis, H and Me are trans/anti).[1] Wait—if Methyls are Cis, then Me(C1) and Me(C2) are on the same face.[2][3]
    - Correction: If Methyls are Cis, they are spatially close.[1][3] Expect NOE between C1-Me and C2-Me.

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- Trans-Relationship: Methyls are on opposite faces.[1][2][4] No NOE between methyl groups.[1][4]

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